

TCEP-d16 (hydrochloride) product information and specifications

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Compound of Interest

Compound Name: TCEP-d16 (hydrochloride)

Cat. No.: B15141101

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TCEP-d16 (hydrochloride): A Technical Guide for Researchers

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Tris(2-carboxyethyl)phosphine-d16 (TCEP-d16) hydrochloride, a deuterated analog of the widely used reducing agent TCEP. This document compiles essential product specifications, applications, and handling information to support its use in research and development.

Product Overview

TCEP-d16 (hydrochloride) is the deuterium-labeled form of TCEP hydrochloride.^{[1][2]} TCEP is a potent, odorless, and stable non-thiol reducing agent highly effective in reducing disulfide bonds in proteins and peptides over a broad pH range.^{[1][2][3]} Its deuteration makes it particularly suitable for applications in mass spectrometry and biomolecular Nuclear Magnetic Resonance (NMR).^{[4][5]} Unlike other reducing agents like dithiothreitol (DTT), TCEP is more stable and does not interfere with thiol-directed agents.^{[1][2][4]} It is also a commonly used reagent in DNA-gold nanoparticle (AuNP) chemistry.^{[1][2][6]}

Chemical and Physical Properties

The following tables summarize the key specifications for **TCEP-d16 (hydrochloride)**.

Table 1: General Specifications

Property	Value	Source(s)
Synonyms	3-[Bis(2-carboxyethyl)phosphanyl]propanoic acid hydrochloride; 3,3',3''-Phosphinidynetrispropanoic acid hydrochloride	[4] [5]
Labeled CAS Number	1174025-33-2	[1] [4] [5]
Unlabeled CAS Number	51805-45-9	[4] [5] [7]
Form	Crystalline solid	[8]

Table 2: Chemical Properties

Property	Value	Source(s)
Chemical Formula	P(CD2CD2COOD)3·DCI	[4] [5]
Molecular Formula	C9D16ClO6P	[9]
Molecular Weight	302.75 g/mol	[4] [9]
Purity	≥97%	[4] [5] [9]

Table 3: Solubility and Storage

Property	Value	Source(s)
Solubility	DMSO: 100 mg/mL (330.31 mM) (Requires ultrasonic and warming)	[2]
Water: 100%	[10]	
PBS (pH 7.2): ~5 mg/mL (for unlabeled TCEP)	[8]	
Storage Temperature	Room temperature, away from light and moisture.	[4][10]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (protect from light)	[2][11]

Applications

TCEP-d16 (hydrochloride) is primarily utilized in:

- Biomolecular NMR: As a stable isotope-labeled standard.[4][5]
- Mass Spectrometry: As an internal standard in quantitative proteomics.
- Protein Chemistry: For the reduction of disulfide bonds in proteins and peptides prior to electrophoresis (SDS-PAGE), enzymatic digestion, and other analytical techniques.[6]
- DNA-Gold Nanoparticle Chemistry: As a reducing agent in the assembly and stabilization of DNA-AuNP conjugates.[1][2][6]

Experimental Protocols and Methodologies

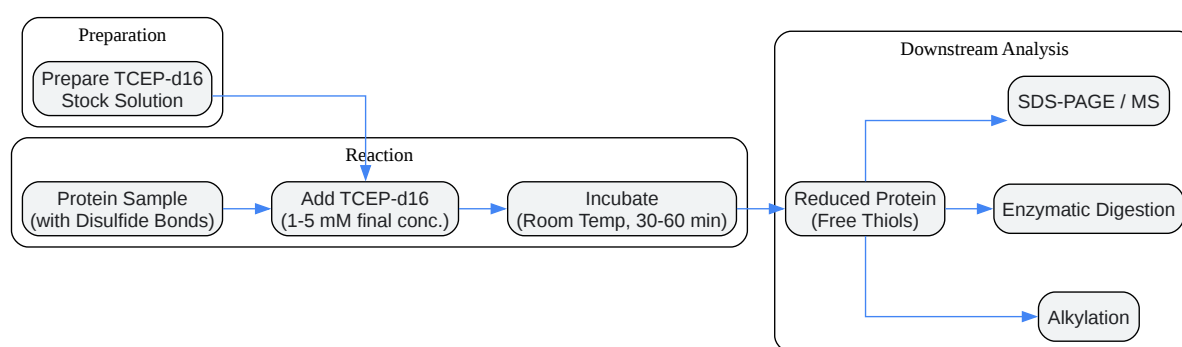
While specific, detailed experimental protocols for **TCEP-d16 (hydrochloride)** are not available in the provided search results, its application is analogous to that of unlabeled TCEP. The following represents a general workflow for its use in protein disulfide bond reduction.

General Protocol for Protein Reduction:

- **Preparation of TCEP-d16 Stock Solution:** Prepare a stock solution of **TCEP-d16 (hydrochloride)** in a suitable buffer (e.g., 10-50 mM in phosphate or Tris buffer). Due to its hygroscopic nature, it is advisable to use freshly opened DMSO for initial solubilization if required.[2] For aqueous solutions, prepare them fresh daily.[8]
- **Reduction Reaction:** Add the TCEP-d16 stock solution to the protein sample to a final concentration of 1-5 mM.
- **Incubation:** Incubate the reaction mixture at room temperature for 30-60 minutes.
- **Downstream Processing:** The reduced protein sample is now ready for downstream applications such as alkylation, enzymatic digestion, or electrophoretic analysis.

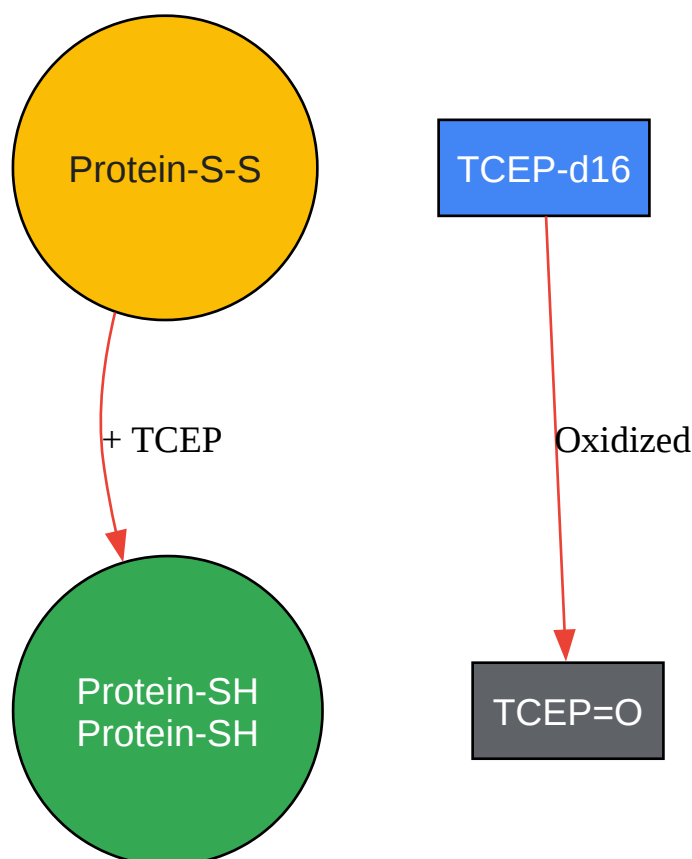
Visualized Workflow and Logical Relationships

The following diagrams illustrate the general workflow for using **TCEP-d16 (hydrochloride)** in protein analysis and its primary function as a reducing agent.



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Figure 1: General experimental workflow for protein reduction using TCEP-d16.



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Figure 2: Mechanism of disulfide bond reduction by TCEP-d16.

Signaling Pathways

TCEP-d16 (hydrochloride) is a chemical reducing agent and is not known to be directly involved in specific biological signaling pathways in the manner of a signaling molecule or an inhibitor. Its primary role in a biological context is the non-specific reduction of disulfide bonds.

Safety and Handling

TCEP-d16 (hydrochloride) should be handled with care. It is recommended to review the Safety Data Sheet (SDS) provided by the supplier before use.^[8] General safety precautions include wearing appropriate personal protective equipment (PPE) such as gloves, protective clothing, and eye protection.^[10] Avoid ingestion, inhalation, and contact with skin and eyes.^[8]

Disclaimer: This product is for research use only and is not intended for human or veterinary diagnostic or therapeutic use.^{[1][8]}

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